

A Comprehensive Technical Guide to the Safe Handling of Triethyl Phosphonoacetate

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Compound of Interest

Compound Name: *Triethyl phosphonobromoacetate*

Cat. No.: *B1313538*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following guide pertains to Triethyl Phosphonoacetate. No direct Safety Data Sheet (SDS) was found for "**Triethyl phosphonobromoacetate**," suggesting a possible typographical error in the query. The information provided herein is based on available data for Triethyl Phosphonoacetate.

This technical guide provides an in-depth overview of the safety and handling protocols for Triethyl Phosphonoacetate, a reagent commonly used in laboratory and drug development settings. Adherence to these guidelines is crucial for ensuring the safety of personnel and the integrity of research.

Chemical Identification and Physical Properties

Triethyl phosphonoacetate is a clear, light yellow liquid with the following properties:

Property	Value	Reference
Chemical Formula	C8H17O5P	[1]
Molecular Weight	224.19 g/mol	[1]
Appearance	Clear light yellow liquid	[2]
Boiling Point	142 - 145 °C at 10 hPa	
Density	1.13 g/cm³ at 25 °C	
Vapor Pressure	< 0.01 hPa at 25 °C	
Partition Coefficient (log Pow)	1.13 at 30 °C	

Hazard Identification and Classification

Triethyl phosphonoacetate is classified as a hazardous substance. The GHS classification and associated hazard statements are summarized below.

Hazard Class	GHS Category	Hazard Statement	Reference
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	[1] [3] [4]
Acute Aquatic Hazard	2	H401: Toxic to aquatic life	[3]
Chronic Aquatic Hazard	2	H411: Toxic to aquatic life with long lasting effects	[1] [3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[2] [4]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)	H335: May cause respiratory irritation	[4]
Acute Toxicity (Oral)	4	H302: Harmful if swallowed	[5]
Acute Toxicity (Inhalation)	4	H332: Harmful if inhaled	[5]

Signal Word: Warning[\[1\]](#)[\[3\]](#)[\[5\]](#) or Danger[\[4\]](#)

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[\[1\]](#)
- P273: Avoid release to the environment.[\[1\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)
- P337 + P313: If eye irritation persists: Get medical advice/attention.[\[1\]](#)

- P501: Dispose of contents/container to an approved waste disposal plant.[[1](#)]

Experimental Protocols: Safe Handling and Storage

Strict adherence to the following protocols is mandatory when handling and storing triethyl phosphonoacetate.

3.1. Handling Procedures:

- Always handle the chemical in a well-ventilated area, preferably within a chemical fume hood.[[1](#)][[5](#)]
- Avoid direct contact with skin and eyes by wearing appropriate personal protective equipment (PPE).[[1](#)][[5](#)][[6](#)][[7](#)]
- Prevent inhalation of vapors or mists.[[1](#)][[5](#)][[6](#)][[7](#)]
- Use non-sparking tools and prevent the build-up of electrostatic charge.[[5](#)]

3.2. Storage Requirements:

- Store in a tightly sealed container in a cool, dry, and well-ventilated location.[[1](#)][[3](#)][[5](#)]
- The recommended storage temperature is 4°C, with some suppliers recommending -20°C for the pure form.[[1](#)][[3](#)]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[[1](#)][[3](#)]

Emergency Procedures

In the event of an emergency, follow these first-aid and spill response measures.

4.1. First-Aid Measures:

Exposure Route	First-Aid Protocol	Reference
Eye Contact	<p>Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.</p> <p>Remove contact lenses if present and easy to do.</p> <p>Continue rinsing. Seek immediate medical attention.</p>	[1][3][4]
Skin Contact	<p>Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention if irritation develops.</p>	[1][3][4][5]
Inhalation	<p>Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.</p>	[1][3][4][5]
Ingestion	<p>Do NOT induce vomiting.</p> <p>Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.</p>	[1][3][4][5]

4.2. Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE, including respiratory protection. Ensure adequate ventilation.[1][4][5]

- Environmental Precautions: Prevent the chemical from entering drains, sewers, or waterways.[\[1\]](#)
- Containment and Cleanup: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite. Collect the absorbed material into a suitable container for disposal.[\[1\]](#)[\[4\]](#)[\[6\]](#)

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential for minimizing exposure.

Control Measure	Specification	Reference
Engineering Controls	Work in a well-ventilated area, preferably a chemical fume hood. Ensure eyewash stations and safety showers are readily accessible.	[1] [3] [4]
Eye/Face Protection	Wear chemical safety goggles with side shields or a face shield.	[1] [3] [4]
Skin Protection	Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat or other impervious protective clothing.	[1] [3] [4] [5]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.	[1] [3] [4] [5]

Firefighting Measures

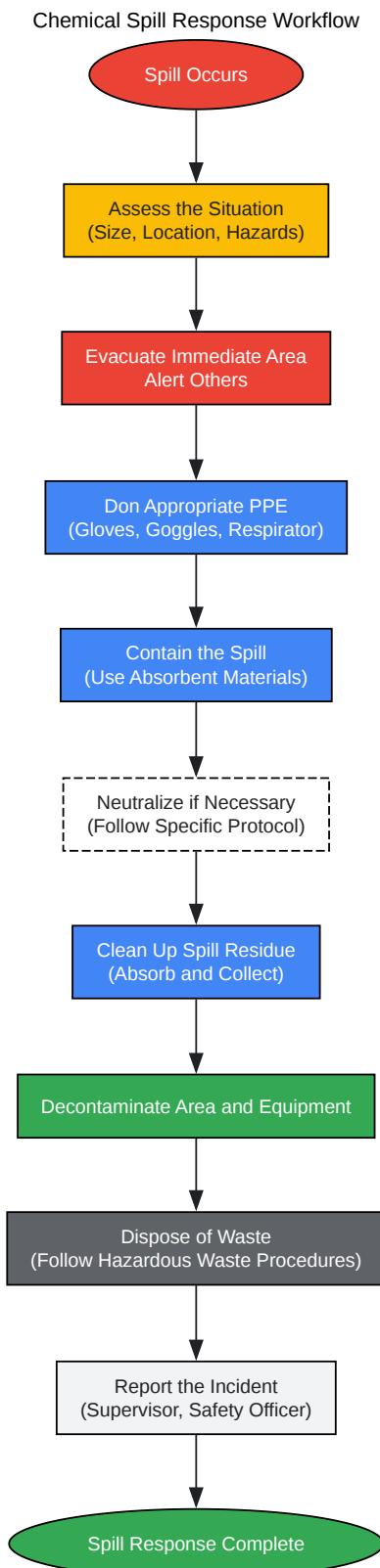
Aspect	Guideline	Reference
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.	[1] [5]
Hazardous Combustion Products	Combustion may produce carbon oxides and phosphorus oxides. The substance is combustible.	[3] [4]
Firefighter Protection	Wear a self-contained breathing apparatus (SCBA) and full protective gear.	[1] [3] [4]

Toxicity and Carcinogenicity

Toxicity Data	Value	Reference
Acute Oral Toxicity (Rat)	LD50 > 500 mg/kg	[2]
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, or OSHA.	[1] [6]

Visualized Workflow: Chemical Spill Response

The following diagram illustrates the standardized workflow for responding to a chemical spill of triethyl phosphonoacetate.



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Caption: Workflow for a chemical spill response.

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